

Persianone molecular formula and weight

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Compound of Interest

Compound Name: *Persianone*

Cat. No.: *B161326*

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Persianone: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Persianone is a naturally occurring dimeric diterpene that has been isolated from *Ballota aucheri*, a plant belonging to the Lamiaceae family.^{[1][2]} This document provides a concise technical summary of the currently available information on **Persianone**, focusing on its physicochemical properties. It is important to note that while the molecular characteristics of **Persianone** have been defined, extensive research into its biological activities and mechanisms of action has not yet been published in readily accessible scientific literature. Therefore, this guide serves as a foundational reference, highlighting both what is known and the existing gaps in knowledge to encourage further scientific inquiry.

Physicochemical Data

The fundamental molecular properties of **Persianone** are summarized in the table below. This information is critical for any experimental design, including analytical method development, dosage calculations, and computational modeling.

Property	Value	Source(s)
Molecular Formula	C ₄₀ H ₅₆ O ₆	[1]
Molecular Weight	632.88 g/mol	[1]
Chemical Class	Dimeric Diterpene	
Natural Source	Ballota aucheri (aerial parts)	[1][2]
CAS Number	170894-20-9	[1]

Biological Activity and Therapeutic Potential: A Knowledge Gap

As of the latest literature reviews, there is a notable absence of published studies detailing the specific biological activities, mechanisms of action, or therapeutic potential of **Persianone**. While many compounds isolated from the *Ballota* genus and the broader Lamiaceae family have been reported to exhibit a range of pharmacological effects—including antimicrobial, anti-inflammatory, and cytotoxic activities—no such data is currently available for **Persianone** itself.

This lack of information presents a significant opportunity for original research. Scientists in drug discovery and natural product chemistry may find **Persianone** to be a promising candidate for screening in various biological assays.

Experimental Protocols

Due to the absence of published experimental studies on the biological effects of **Persianone**, this document cannot provide detailed methodologies for its biological evaluation.

Future Research Directions

The current state of knowledge on **Persianone** underscores the need for further investigation. A logical workflow for future research is proposed below. This workflow outlines the necessary steps to elucidate the biological and pharmacological profile of this natural product.



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Proposed Research Workflow for **Persianone**.

Conclusion

Persianone is a well-characterized dimeric diterpene from *Ballota aucheri* in terms of its chemical structure. However, its biological profile remains largely unexplored. This presents a clear and compelling opportunity for the scientific community to investigate its potential pharmacological properties. The information and proposed research workflow provided in this guide are intended to serve as a starting point for researchers and drug development professionals interested in advancing the study of this natural product.

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References

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